

removing sodium chloride impurities from calcium periodate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Calcium periodate

CAS No.: 22700-17-0

Cat. No.: S13205592

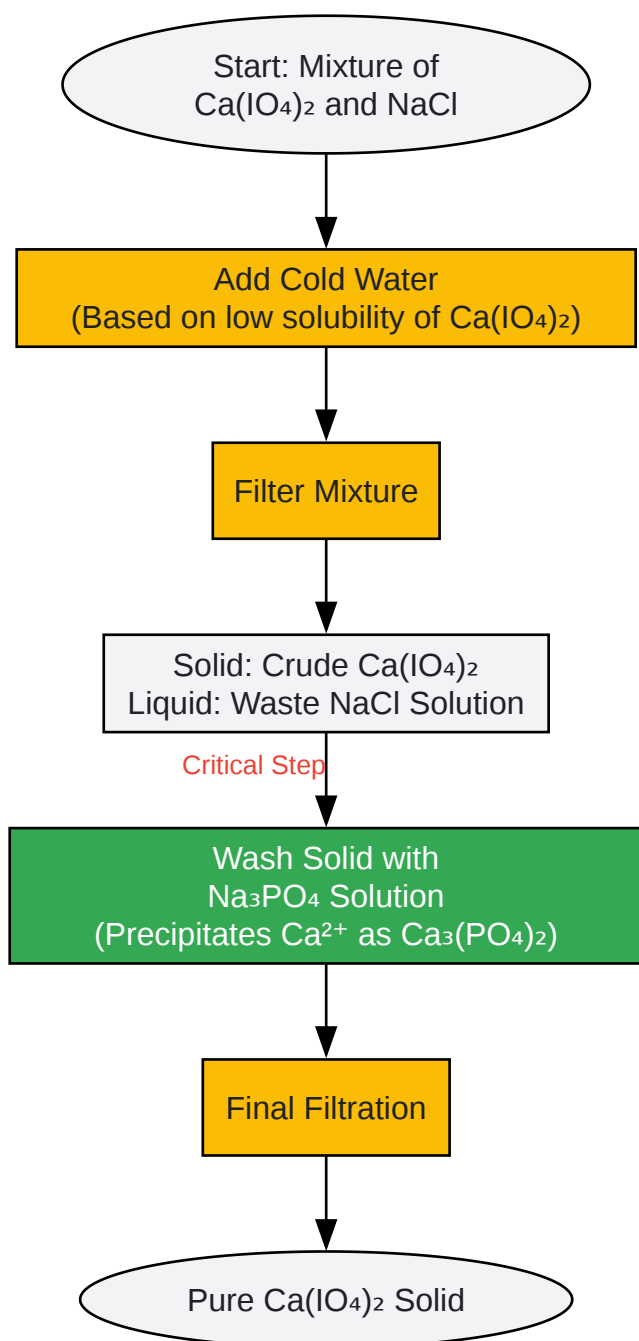
[Get Quote](#)

Understanding the Chemicals and a Potential Method

Your goal is to separate sodium chloride (NaCl) from **calcium periodate** ($\text{Ca}(\text{IO}_4)_2$). The strategy hinges on their differing solubilities in water.

- **Solubility Difference:** Sodium chloride is highly soluble in water and has a relatively stable solubility that does not change significantly with temperature. In contrast, **calcium periodate** is only sparingly soluble [1]. This key difference is the foundation for a separation method.
- **The Phosphate Method for Purification:** A technique used to purify sodium chloride provides a useful parallel. This method adds sodium phosphate (Na_3PO_4) to a salt solution to precipitate out calcium and magnesium ions as insoluble phosphate salts [2] [3]. While your goal is the opposite (to keep **calcium periodate** and remove NaCl), it demonstrates that phosphate can effectively target and remove calcium ions from solution.

Based on these principles, the following workflow outlines a logical, step-by-step approach for your experiment. The core idea is to exploit the low solubility of **calcium periodate** and use a phosphate-based wash to remove residual calcium chloride, a potential co-product.



[Click to download full resolution via product page](#)

Key Experimental Considerations

When implementing the workflow above, pay close attention to the following parameters to optimize your results.

Experimental Parameter	Consideration & Rationale
Liquid-to-Solid Ratio	A ratio of 3:1 is often optimal for efficient washing and minimal product loss [3].
Temperature	Using cold water can further suppress the solubility of the target compound ($\text{Ca}(\text{IO}_4)_2$), improving yield.
Mixing Time	Allow 25-30 minutes of continuous stirring for the phosphate reaction to ensure complete precipitation of calcium impurities [2] [3].
Stoichiometry	Calculate the exact amount of sodium phosphate needed based on the molar quantity of calcium ions to be removed for an efficient reaction [2].

Troubleshooting Common Scenarios

Here are some potential issues and suggested solutions presented in an FAQ format.

FAQ: I notice a low yield of final product. What could be the cause?

- **Potential Cause:** The **calcium periodate** might be dissolving more than expected during the water wash.
- **Solution:** Ensure you are using ice-cold water and avoid using an excessive volume. Re-crystallization from hot water followed by cooling is a standard method for purifying and recovering periodate salts [1].

FAQ: My final product still contains salts. How can I improve purity?

- **Potential Cause:** Incomplete washing or filtration.
- **Solution:** Confirm that you are using a stoichiometric amount of sodium phosphate to remove all calcium ions [2]. Also, verify that your filter pore size is small enough to retain the fine precipitate of calcium phosphate. Multiple cold water washes may be necessary.

FAQ: What are the critical safety points for this procedure?

- **General Lab Safety:** Always wear appropriate Personal Protective Equipment (PPE) including a lab coat, safety goggles, and gloves.

- **Chemical Handling:** While the compounds in this protocol are not exceptionally hazardous, it is good practice to consult the Safety Data Sheets (SDS) for all chemicals, including sodium phosphate and **calcium periodate**, before starting your experiment.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Periodate [en.wikipedia.org]
2. The Development of A Technology for the Purification ... [sciencedirect.com]
3. The Development of A Technology for the Purification ... [openchemicalengineeringjournal.com]

To cite this document: Smolecule. [removing sodium chloride impurities from calcium periodate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b13205592#removing-sodium-chloride-impurities-from-calcium-periodate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com